

# An In-Depth Technical Guide to C.I. Disperse Yellow 3

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## Compound of Interest

Compound Name: Disperse Yellow 3

Cat. No.: B124930

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## Abstract

C.I. **Disperse Yellow 3**, a monoazo dye, is a significant colorant primarily utilized in the textile industry for dyeing synthetic fibers such as polyester, nylon, and cellulose acetate. This technical guide provides a comprehensive overview of its synonyms and trade names, detailed chemical and physical properties, a complete experimental protocol for its synthesis, and its application in textile dyeing. The document also includes a thorough characterization of the compound through various spectroscopic methods. All quantitative data are summarized in structured tables for ease of comparison, and key processes are illustrated with diagrams generated using Graphviz (DOT language).

## Nomenclature and Identification

**Disperse Yellow 3** is known by a multitude of synonyms and trade names across different suppliers and regions. A comprehensive list is provided below to aid in its identification.

Table 1: Synonyms and Trade Names of **Disperse Yellow 3**

Category	Name
Chemical Name	N-[4-[(2-hydroxy-5-methylphenyl)azo]phenyl]acetamide
4'-((6-hydroxy-m-tolyl)azo)acetanilide	
4-(2-Hydroxy-5-methylphenylazo)acetanilide	
Colour Index (C.I.) Name	C.I. Disperse Yellow 3
C.I. Number	11855[1]
CAS Registry Number	2832-40-8[1]
Selected Trade Names	Acetamine Yellow CG
Acetate Fast Yellow G[1]	
Akasperse Yellow G[1]	
Amacel Yellow G	
Artisil Yellow 2GN[1]	
Celliton Fast Yellow G	
Cibacet Yellow 2GC[1]	
Dispersol Fast Yellow G	
Eastone Yellow GN	
Kayalon Fast Yellow G	
Palanil Yellow G	
Serisol Fast Yellow GD	

## Physicochemical Properties

The physical and chemical properties of **Disperse Yellow 3** are crucial for its application and handling. These properties are summarized in the table below.

Table 2: Physicochemical Properties of **Disperse Yellow 3**

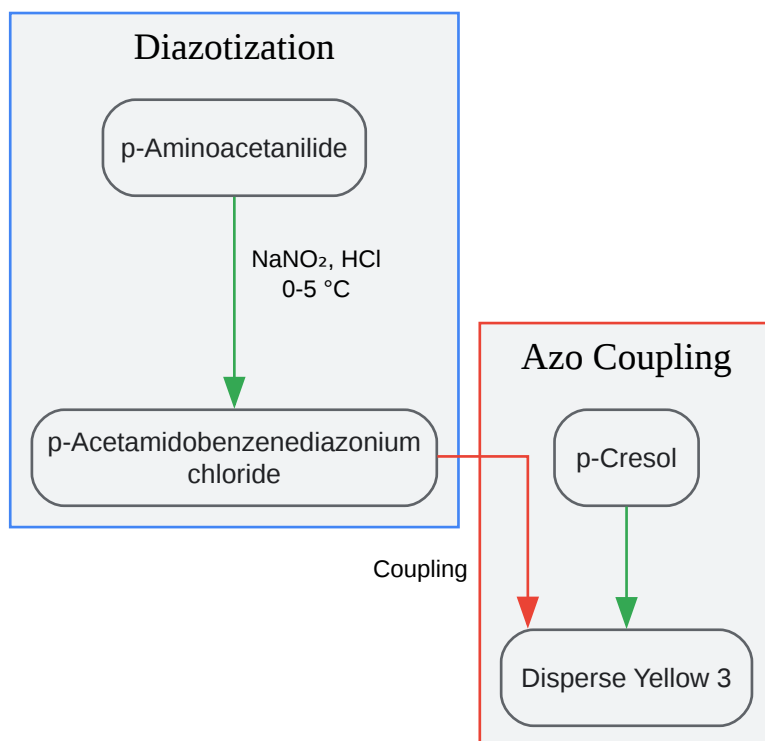
Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	269.30 g/mol	[1]
Appearance	Yellow powder	
Melting Point	268-270 °C (decomposes)	
Solubility	Soluble in ethanol, acetone, and benzene.[1] Insoluble in water.	
λ <sub>max</sub>	357 nm (in ethanol/water)	

## Synthesis of Disperse Yellow 3

The synthesis of **Disperse Yellow 3** is a classic example of azo coupling, which involves two primary stages: diazotization of an aromatic amine followed by coupling with a suitable coupling component.

## Synthesis Pathway

The overall reaction for the synthesis of **Disperse Yellow 3** is as follows:



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Synthesis pathway of **Disperse Yellow 3**.

## Experimental Protocol

Materials:

- p-Aminoacetanilide
- Sodium nitrite ( $\text{NaNO}_2$ )
- Concentrated Hydrochloric acid ( $\text{HCl}$ )
- p-Cresol
- Sodium hydroxide ( $\text{NaOH}$ )
- Sodium chloride ( $\text{NaCl}$ )
- Ethanol

- Distilled water
- Ice

Procedure:

#### Part 1: Diazotization of p-Aminoacetanilide

- In a 250 mL beaker, dissolve 5.0 g of p-aminoacetanilide in a mixture of 15 mL of concentrated hydrochloric acid and 15 mL of distilled water. Stir the mixture until a clear solution is obtained.
- Cool the solution to 0-5 °C in an ice bath with constant stirring.
- In a separate beaker, prepare a solution of 2.5 g of sodium nitrite in 10 mL of cold distilled water.
- Slowly add the sodium nitrite solution dropwise to the cold p-aminoacetanilide solution. Maintain the temperature between 0-5 °C throughout the addition.
- After the complete addition of the sodium nitrite solution, stir the mixture for an additional 15 minutes at the same temperature to ensure complete diazotization. The resulting solution is the diazonium salt of p-aminoacetanilide.

#### Part 2: Azo Coupling

- In a 500 mL beaker, dissolve 4.0 g of p-cresol in 50 mL of 10% sodium hydroxide solution.
- Cool this solution to 5 °C in an ice bath.
- Slowly add the previously prepared cold diazonium salt solution to the cold p-cresol solution with vigorous stirring. A yellow precipitate of **Disperse Yellow 3** will form immediately.
- Continue stirring the reaction mixture for 30 minutes in the ice bath to ensure the completion of the coupling reaction.

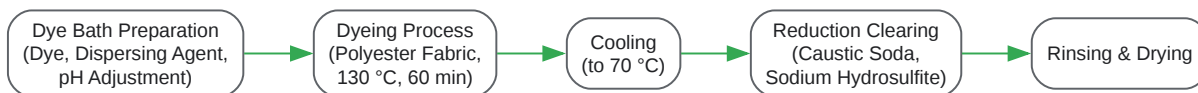
#### Part 3: Isolation and Purification

- Isolate the crude **Disperse Yellow 3** by vacuum filtration using a Buchner funnel.
- Wash the filter cake with a saturated sodium chloride solution to remove impurities, followed by washing with cold water until the filtrate is neutral.
- The crude product can be purified by recrystallization from ethanol. Dissolve the crude product in a minimum amount of hot ethanol and allow it to cool slowly.
- Collect the recrystallized yellow crystals by filtration, wash with a small amount of cold ethanol, and dry in a vacuum oven at 60 °C.

## Application in Textile Dyeing

**Disperse Yellow 3** is extensively used for dyeing polyester fabrics due to its good fastness properties. A typical high-temperature dyeing protocol is provided below.

### Dyeing Workflow



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Workflow for dyeing polyester with **Disperse Yellow 3**.

## Experimental Protocol for High-Temperature Dyeing

Materials:

- Scoured and bleached 100% polyester fabric
- **Disperse Yellow 3**
- Dispersing agent (e.g., lignosulfonate-based)
- Acetic acid
- Sodium hydroxide

- Sodium hydrosulfite
- High-temperature, high-pressure (HTHP) dyeing machine

Procedure:

- Dye Bath Preparation:
  - Prepare a dye bath with a liquor-to-goods ratio of 10:1.
  - Paste the required amount of **Disperse Yellow 3** with a small amount of water and dispersing agent.
  - Add the dye paste to the dye bath containing water and a dispersing agent (e.g., 1 g/L).
  - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Dyeing Process:
  - Introduce the polyester fabric into the dye bath at 60 °C.
  - Raise the temperature to 130 °C at a rate of 2 °C/minute.
  - Hold the temperature at 130 °C for 60 minutes.
- Cooling and Rinsing:
  - Cool the dye bath down to 70 °C at a rate of 3 °C/minute.
  - Drain the dye bath and rinse the fabric thoroughly with water.
- Reduction Clearing (After-treatment):
  - Prepare a fresh bath containing 2 g/L of caustic soda and 2 g/L of sodium hydrosulfite.
  - Treat the dyed fabric in this bath at 70-80 °C for 15-20 minutes to remove any unfixed surface dye.
  - Rinse the fabric with hot water and then cold water.

- Neutralize the fabric with a dilute solution of acetic acid, if necessary.
- Drying:
  - Dry the dyed fabric in a hot air oven or a stenter.

## Spectroscopic Characterization

The structure of the synthesized **Disperse Yellow 3** can be confirmed using various spectroscopic techniques.

Table 3: Spectroscopic Data for **Disperse Yellow 3**

Technique	Key Peaks and Assignments
UV-Visible (in Ethanol)	$\lambda_{\text{max}} \approx 357 \text{ nm}$ ( $\pi \rightarrow \pi^*$ transition of the azo group)
FT-IR (KBr, $\text{cm}^{-1}$ )	$\sim 3300$ (N-H stretch, amide), $\sim 3200$ (O-H stretch, phenol, broad), $\sim 1670$ (C=O stretch, amide I), $\sim 1600$ , $1500$ (C=C stretch, aromatic), $\sim 1540$ (N-H bend, amide II), $\sim 1450$ (N=N stretch, azo)
$^1\text{H}$ -NMR ( $\text{CDCl}_3$ , $\delta$ ppm)	$\sim 2.2$ (s, 3H, $-\text{CH}_3$ ), $\sim 2.3$ (s, 3H, $-\text{COCH}_3$ ), $\sim 6.8$ - $7.9$ (m, 7H, aromatic protons), $\sim 8.0$ (s, 1H, $-\text{NH}$ ), $\sim 10.0$ (s, 1H, $-\text{OH}$ )
$^{13}\text{C}$ -NMR ( $\text{CDCl}_3$ , $\delta$ ppm)	$\sim 21$ (Ar- $\text{CH}_3$ ), $\sim 25$ ( $-\text{COCH}_3$ ), $\sim 115$ - $155$ (aromatic carbons), $\sim 168$ (C=O, amide)

## Safety and Handling

**Disperse Yellow 3** is classified as a skin sensitizer and is suspected of causing cancer. Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of the powder. For detailed safety information, refer to the Safety Data Sheet (SDS).



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## References

- 1. CN111423741A - Disperse yellow dye and synthetic method thereof - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to C.I. Disperse Yellow 3]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b124930#disperse-yellow-3-synonyms-and-trade-names\]](https://www.benchchem.com/product/b124930#disperse-yellow-3-synonyms-and-trade-names)

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